

# Molecular structure and coordination geometry of H<sub>2</sub>IrCl<sub>6</sub>

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An In-depth Technical Guide to the Molecular Structure and Coordination Geometry of Hexachloroiridic Acid (H<sub>2</sub>IrCl<sub>6</sub>)

## Abstract

Hexachloroiridic acid (H<sub>2</sub>IrCl<sub>6</sub>) is a cornerstone inorganic compound, serving as a critical precursor for a vast array of iridium-based catalysts and advanced materials.<sup>[1]</sup> Its utility in fields ranging from electrochemistry to organic synthesis is fundamentally dictated by its unique electronic and molecular structure. This technical guide offers an in-depth exploration of the molecular architecture and coordination geometry of H<sub>2</sub>IrCl<sub>6</sub>, focusing on the central [IrCl<sub>6</sub>]<sup>2-</sup> anion. We will dissect its electronic configuration, oxidation state, and the precise spatial arrangement of its ligands. Furthermore, this guide provides field-proven insights into its synthesis, physicochemical properties, and key applications, equipping researchers, scientists, and drug development professionals with the foundational knowledge required for its effective utilization.

## Introduction to Hexachloroiridic Acid

### Chemical Identity and Nomenclature

Hexachloroiridic acid is an inorganic coordination complex most commonly represented by the formula  $\text{H}_2\text{IrCl}_6$ . It is frequently encountered in its hydrated form, typically as hexachloroiridic acid hexahydrate,  $\text{H}_2\text{IrCl}_6 \cdot 6\text{H}_2\text{O}$ .<sup>[2][3]</sup> The compound is also known by several synonyms, including chloroiridic acid, **dihydrogen hexachloroiridate(IV)**, and hydrogen iridium hexachloride.<sup>[4][5]</sup> The core of its chemical identity and reactivity is the dianion, hexachloroiridate(IV),  $[\text{IrCl}_6]^{2-}$ .<sup>[2]</sup>

## Significance in Research and Industry

The robust Lewis acidity and redox flexibility of  $\text{H}_2\text{IrCl}_6$  make it an indispensable precursor in modern science and industry.<sup>[2]</sup> It is a foundational material for creating highly active homogeneous and heterogeneous catalysts that drive complex organic transformations with exceptional efficiency and selectivity.<sup>[6][7]</sup> Its applications are pivotal in electrochemistry, particularly for fabricating dimensionally stable electrodes for the oxygen evolution reaction (OER) in water splitting, and in electroplating for creating uniform, corrosion-resistant iridium coatings.<sup>[2][4][8]</sup>

## Electronic Configuration and Oxidation State of Iridium

### Determination of the +4 Oxidation State

Iridium, a member of the 5d transition metal series, can adopt a wide range of oxidation states, from -3 to +9.<sup>[9][10]</sup> In hexachloroiridic acid, the iridium center is in the +4 oxidation state.<sup>[4][11]</sup> This is determined by considering the overall charge of the complex. Each of the six chloride ( $\text{Cl}^-$ ) ligands carries a -1 charge, resulting in a total charge of -6 from the ligands. The two protons ( $\text{H}^+$ ) contribute a +2 charge. To maintain charge neutrality for the entire  $\text{H}_2\text{IrCl}_6$  molecule, the iridium atom must possess a +4 charge.

### Electron Configuration and Chemical Implications

A neutral iridium atom has an electron configuration of  $[\text{Xe}] 4f^{14} 5d^7 6s^2$ . In the Ir(IV) state, it loses four electrons, resulting in a  $d^5$  electron configuration. For a 5d transition metal like iridium, the crystal field splitting energy is large, leading to a low-spin octahedral complex.<sup>[12]</sup> This  $d^5$  configuration means the complex has an unpaired electron, making it paramagnetic. The electronic structure also makes the  $[\text{IrCl}_6]^{2-}$  complex a good oxidizing agent, as it has a tendency to accept an electron to achieve a more stable  $d^6$  configuration.<sup>[12]</sup>

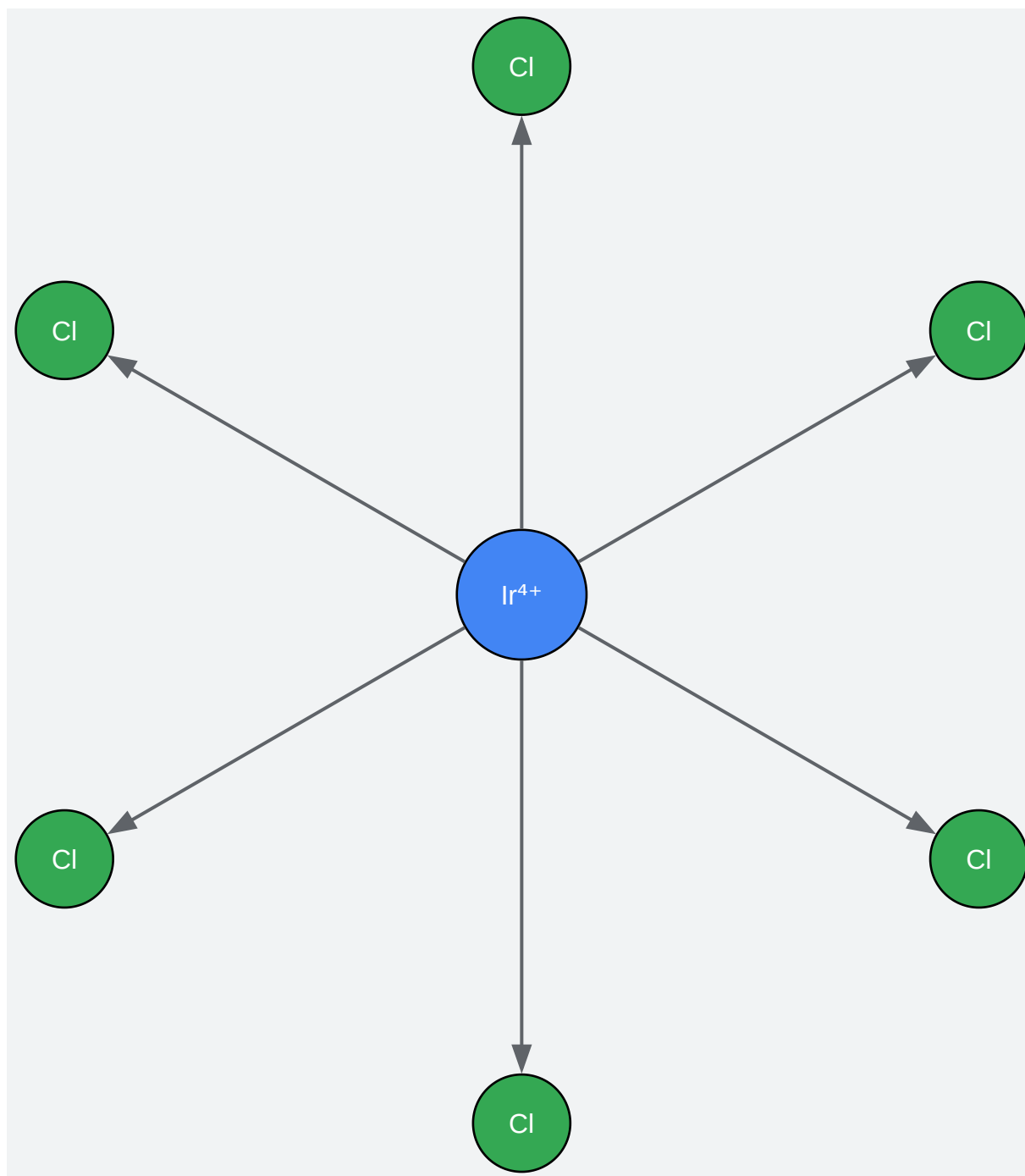
# Molecular Structure and Coordination Geometry

## The $[\text{IrCl}_6]^{2-}$ Anion: The Core of the Structure

The substantive chemical and physical properties of hexachloroiridic acid are dominated by the structure of the hexachloroiridate(IV) dianion,  $[\text{IrCl}_6]^{2-}$ .<sup>[2]</sup> In the solid state and in solution, this anion is the primary structural unit, with two protons (or their hydrated form, hydronium ions) acting as counter-ions.

## Octahedral Coordination Geometry

The  $[\text{IrCl}_6]^{2-}$  anion exhibits a highly symmetric octahedral coordination geometry.<sup>[2]</sup> In this arrangement, the central Ir(IV) ion is coordinated to six chloride ligands, which are positioned at the vertices of an octahedron. All hexahalo complexes tend to adopt this stable, high-symmetry geometry.<sup>[13]</sup> The ideal Cl-Ir-Cl bond angles in a perfect octahedron are  $90^\circ$  between adjacent ligands and  $180^\circ$  between opposite ligands. While minor distortions can occur in the crystal lattice due to packing effects, the geometry is overwhelmingly octahedral.<sup>[14][15]</sup>



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Caption: Octahedral coordination geometry of the  $[\text{IrCl}_6]^{2-}$  anion.

## Bond Lengths

Precise Ir-Cl bond lengths can be determined by X-ray crystallography. While specific values for  $\text{H}_2\text{IrCl}_6$  are not readily available in the provided search results, data from structurally similar

hexachloro complexes can provide a reliable estimate. For instance, the Re-Cl distances in the analogous  $[\text{ReCl}_6]^{2-}$  anion range from 2.341 Å to 2.364 Å.[14] Similarly, an Ir-Cl bond in a different iridium complex,  $[\text{Ir}(\text{NH}_3)_5\text{Cl}]^{2+}$ , was measured at 2.346 Å.[14] Therefore, the Ir-Cl bond lengths in  $[\text{IrCl}_6]^{2-}$  are expected to be in the range of 2.34-2.37 Å.

## Physicochemical Properties

Hexachloroiridic acid is typically a black-brown or yellow crystalline solid that is highly hygroscopic.[2][16] It is readily soluble in water, hydrochloric acid, and alcohol.[3][5] The hydrated form is thermally sensitive and begins to decompose at 65 °C, releasing hydrogen chloride gas.[2][3]

Property	Value	Source(s)
Molecular Formula	$\text{H}_2\text{IrCl}_6 \cdot x\text{H}_2\text{O}$	[4]
Anhydrous Molecular Weight	406.95 g·mol <sup>-1</sup>	[4]
Hexahydrate Molecular Weight	515.04 g·mol <sup>-1</sup>	[2][3]
Appearance	Black-brown to yellow crystals or solid	[2][3]
Melting/Decomposition Point	65 °C (decomposes)	[2][3]
Density (Hydrate)	~1.02 g·cm <sup>-3</sup> at 25 °C	[2][17]
Solubility in Water	456 g·L <sup>-1</sup> at 30 °C	[2][16]

## Synthesis and Purification

### Protocol 5.1: Synthesis of Hexachloroiridic Acid via Oxidative Chlorination

Principle: This protocol describes a common industrial method for producing  $\text{H}_2\text{IrCl}_6$ . [2] Elemental iridium powder is dissolved in a highly oxidizing and chloride-rich environment. Concentrated hydrochloric acid provides the chloride ligands and the acidic medium, while chlorine gas acts as the powerful oxidizing agent required to convert Ir(0) to Ir(IV).

Materials:

- Iridium metal powder (>99.95% purity)
- Concentrated Hydrochloric Acid (HCl, 37%)
- Chlorine (Cl<sub>2</sub>) gas
- Glass-lined reaction vessel with gas inlet, outlet, and reflux condenser
- Heating mantle
- Schlenk line or vacuum manifold

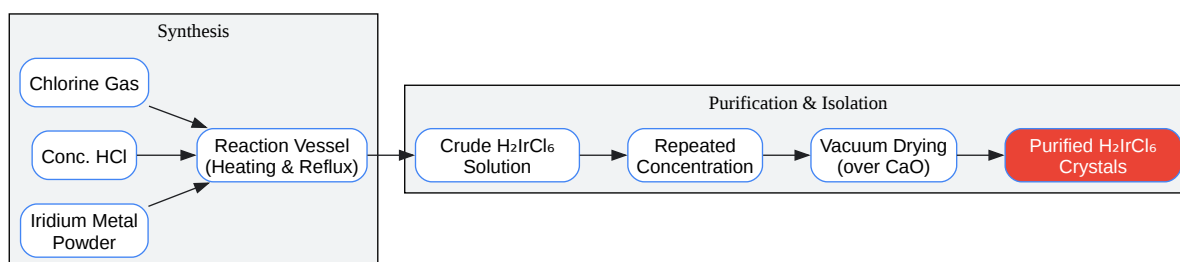
#### Procedure:

- **Reaction Setup:** Place the iridium metal powder into the glass-lined reaction vessel.
- **Acid Addition:** Carefully add a stoichiometric excess of concentrated hydrochloric acid to the vessel.
- **Chlorination:** While stirring the suspension, slowly bubble chlorine gas through the solution.
  - **Causality:** The continuous supply of Cl<sub>2</sub> ensures the complete oxidation of iridium metal. The reaction is often performed at elevated temperatures to increase the reaction rate.
- **Reflux:** Gently heat the mixture to reflux. Maintain reflux and the chlorine gas flow until all the iridium metal has dissolved, which may take several hours. The solution will turn a deep brown-red color.
- **Cooling and Isolation:** Once the reaction is complete, stop the heating and chlorine flow. Allow the solution to cool to room temperature. The crude product is the resulting aqueous solution of H<sub>2</sub>IrCl<sub>6</sub>.

#### Purification (Self-Validation):

- To remove certain impurities, the resulting solution can be repeatedly concentrated by heating under reduced pressure and redissolving in concentrated HCl.[16] This process helps drive off volatile contaminants.

- The final product can be obtained as crystals by drying the concentrated solution in a vacuum desiccator over a strong drying agent like calcium oxide (CaO).[16] Purity can be validated using Inductively Coupled Plasma (ICP) analysis to ensure trace metal impurities are below acceptable thresholds.[2]



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Caption: Workflow for the synthesis and purification of  $\text{H}_2\text{IrCl}_6$ .

## Key Applications in Catalysis and Materials Science

The utility of  $\text{H}_2\text{IrCl}_6$  stems from its role as a versatile precursor, allowing for the controlled formation of highly active iridium species.

### Precursor for Catalysis

Hexachloroiridic acid is the starting material for a wide range of iridium-based catalysts used in organic synthesis.[7] When dispersed onto high-surface-area supports, it forms heterogeneous catalysts that enhance reaction rates and improve outcomes.[6] In homogeneous catalysis, it forms Ir(III)/Ir(IV) redox couples that lower the activation energy of reactions by stabilizing intermediates.[2]

### Electrochemistry and Electroplating

In electrochemistry,  $\text{H}_2\text{IrCl}_6$  is a key precursor for preparing iridium oxide ( $\text{IrO}_2$ ), a highly efficient and stable electrocatalyst for the oxygen evolution reaction in acidic media, which is critical for hydrogen production via water electrolysis.[4][8] In electroplating, it is used to deposit thin, uniform, and highly corrosion-resistant iridium films on substrates, which is valuable for high-end electronics and protective coatings on turbine blades.[2]

## Synthesis of Advanced Materials

$\text{H}_2\text{IrCl}_6$  is used to synthesize iridium-substituted polyoxometalates by filling vacancies in precursor structures.[3][5] It also serves as a precursor in the controlled synthesis of iridium nanoparticles; the final particle size and structure can be tuned by the reaction conditions.[18][19]

## Conclusion

Hexachloroiridic acid ( $\text{H}_2\text{IrCl}_6$ ) is a fundamentally important coordination compound whose chemistry is defined by the  $[\text{IrCl}_6]^{2-}$  dianion. This species features a central iridium atom in the +4 oxidation state with a  $d^5$  electron configuration, leading to a stable, low-spin octahedral coordination geometry. This precise molecular structure dictates its physicochemical properties and underpins its extensive use as a precursor for catalysts and advanced materials. A thorough understanding of its structure, properties, and synthesis is essential for leveraging its full potential in driving innovation across the chemical sciences.

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